

Application Notes and Protocols for the Ammoniated Mercury Spot Test

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Compound of Interest

Compound Name: Ammoniated mercury

Cat. No.: B167895

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ammoniated mercury ($\text{Hg}(\text{NH}_2)\text{Cl}$) is a prohibited ingredient in cosmetic products in many regions due to its potential for skin absorption and subsequent systemic toxicity, including kidney damage.^[1] Simple, rapid screening tests are crucial for the quality control of raw materials and finished products in the pharmaceutical and cosmetic industries. This document provides detailed protocols for qualitative spot tests to detect the presence of **ammoniated mercury**.

The primary method described is a colorimetric screening test that relies on the liberation of ammonia gas upon reaction, which is then detected by a change in the color of litmus paper.^[2] Alternative qualitative tests based on reactions with stannous chloride and potassium iodide are also presented.

Data Presentation

The following table summarizes the key quantitative data associated with the primary **ammoniated mercury** spot test protocol.

Parameter	Value	Reference
Limit of Detection (LOD)	0.15% w/w	[2][3]
Sample Size	~3 grams	[2]
Reaction Time	5-10 minutes	[2]

Experimental Protocols

This protocol is adapted from a screening test kit for **ammoniated mercury** in face cream.[2]

Principle: **Ammoniated mercury** reacts with specific chemical reagents in the presence of heat to liberate ammonia gas. The gas then reacts with moistened litmus paper, causing a color change from yellow to green or blue, indicating a positive result.[2]

Materials:

- Glass test tubes
- Rubber stoppers
- Litmus paper (yellow)
- Plastic syringe (5 mL)
- Glass rods
- Aluminum cup or beaker for hot water bath
- Chemical reagent (specific composition may be proprietary to test kits, but is designed to react with **ammoniated mercury** to release ammonia)
- Reagent solution (as supplied in a test kit)
- Boiling water

Procedure:

- Carefully transfer approximately 3 grams of the cream sample into the bottom of a clean, dry glass test tube. Avoid smearing the sample on the sides of the tube.[2]
- Add the entire contents of the chemical reagent bottle onto the cream sample.[2]
- Using a plastic syringe, add 5 mL of the reagent solution to the test tube.[2]
- Moisten a piece of litmus paper with 1-2 drops of the solution from the test tube.[2]
- Secure the moistened litmus paper to a rubber stopper so that it hangs down approximately 2.5 cm below the bottom of the stopper.[2]
- Prepare a hot water bath by pouring boiling water into an aluminum cup or beaker.[2]
- Place the test tube in the hot water bath for 20 seconds.[2]
- Immediately and tightly seal the test tube with the rubber stopper holding the litmus paper. Ensure the litmus paper does not touch the liquid in the test tube.[2]
- Gently swirl the test tube for 5-10 minutes, keeping the bottom of the tube in the hot water to melt the cream. Incline the test tube at a 45-degree angle during this process.[2]

Interpretation of Results:

- **Positive Result:** The color of the litmus paper changes from yellow to light green or dark green to blue. The intensity of the color change may be proportional to the concentration of **ammoniated mercury** in the sample.[2]
- **Negative Result:** The color of the litmus paper remains unchanged.[2]

These tests can be used for confirmation or when a prepared test kit is unavailable.

A. Stannous Chloride Test[4] Principle: Stannous chloride reduces mercuric compounds to metallic mercury, which appears as a gray or black precipitate.[4] Procedure:

- Apply a small amount of the sample onto a piece of filter paper.
- Add a few drops of a freshly prepared 30% stannous chloride solution.

- Add 2 drops of aniline.
- Observe for a color change. Interpretation: The appearance of a gray to black color indicates the presence of **ammoniated mercury**.^[4]

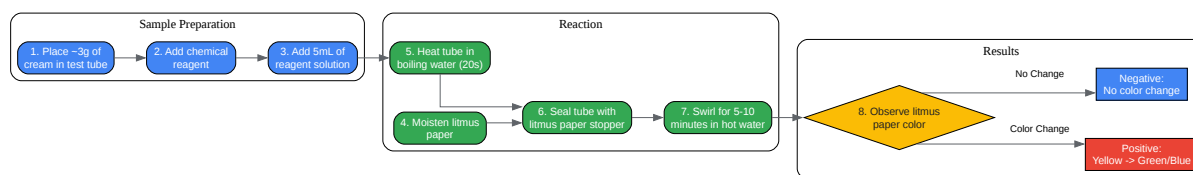
B. Potassium Iodide Test^{[5][6]} Principle: A solution of **ammoniated mercury** in warm acetic acid will react with potassium iodide to form a red precipitate of mercuric iodide.^[5] Procedure:

- Dissolve a portion of the sample in warm acetic acid.
- Add potassium iodide test solution dropwise. Interpretation: The formation of a red precipitate, which is soluble in an excess of the potassium iodide reagent, indicates the presence of a mercuric compound.^{[5][6]}

C. Sodium Hydroxide Test^{[5][6]} Principle: Heating **ammoniated mercury** with sodium hydroxide results in a color change to yellow and the evolution of ammonia gas.^[5] Procedure:

- Place a small amount of the sample in a test tube.
- Add 1 N sodium hydroxide solution.
- Gently heat the mixture. Interpretation: The sample turning yellow and the evolution of ammonia (detectable by its characteristic odor or with moist red litmus paper turning blue) indicates a positive result.^[5]

Visualizations



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Caption: Workflow for the **ammoniated mercury** spot test using the litmus paper method.

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